

Asatone proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Asatone

Cat. No.: B15575827

[Get Quote](#)

Proper disposal of acetone is a critical component of laboratory safety, essential for protecting personnel and the environment. As a highly flammable and hazardous chemical, acetone waste must be managed according to strict protocols.^{[1][2]} Adherence to these procedures minimizes the risk of fire, environmental contamination, and health hazards.^{[1][3]}

This guide provides detailed, step-by-step instructions for the safe handling and disposal of acetone waste in a laboratory setting, designed for researchers, scientists, and drug development professionals.

Immediate Safety and Handling

Before handling acetone waste, ensure all safety measures are in place. Acetone is a Class IB flammable liquid and a recognized hazard.^{[4][5]}

- **Ventilation:** Always handle acetone in a well-ventilated area or within a certified laboratory chemical fume hood to prevent the accumulation of flammable vapors.^{[2][6][7]}
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical safety goggles, a fully-buttoned lab coat, and butyl gloves.^{[2][8]} Nitrile gloves are not recommended due to poor resistance to acetone.^[8]

- Ignition Sources: Eliminate all potential ignition sources. Keep acetone and its waste far from open flames, sparks, hot surfaces, and electrical equipment.^{[4][7]} Use only non-sparking tools when handling containers.^{[9][10]}

****Step-by-Step Acetone Disposal Protocol**

Never pour acetone down the drain or dispose of it in regular trash, as this can damage plumbing, contaminate water systems, and create a significant fire or explosion hazard.^{[1][3][6]}

Step 1: Waste Segregation and Collection

- Liquid Acetone Waste: Collect all waste acetone in a designated, sealable, and airtight container.^[8] This container must be compatible with acetone; materials such as galvanized steel or certain specialized plastics are recommended.^{[6][7]} Avoid incompatible materials like most common plastics, which acetone can dissolve.^[6]
- Acetone-Contaminated Solids: Materials such as paper towels, gloves, or absorbent pads are considered hazardous waste and fire hazards.^{[11][12]} Collect these items in a separate, fireproof container that can be tightly sealed.^{[1][11]}

Step 2: Container Labeling

- Immediately upon adding waste, label the container clearly.^{[6][8]}
- The label must include:
 - The words "Hazardous Waste"
 - The name of the chemical: "Acetone"
 - A list of any other compatible waste chemicals included.^[4]
 - The date when waste was first added.^[8]

Step 3: Temporary Storage

- Store waste containers in a cool, dry, and well-ventilated area designated for hazardous materials.^{[4][13]}

- Containers must be stored in a flammable-proof cabinet.[4]
- Ensure the storage area is segregated from incompatible chemicals, particularly strong oxidizers, acids, and bases.[1][8]
- Keep containers tightly closed to prevent evaporation and vapor buildup.[6][9][13]

Step 4: Arrange for Professional Disposal

- Acetone waste must be disposed of through a licensed hazardous waste disposal firm.[4][5][6]
- Regularly schedule pickups to avoid accumulating large quantities of waste.[4]

Step 5: Documentation and Compliance

- Maintain detailed records of all hazardous waste.[12]
- Complete a chemical waste manifest for the disposal contractor, documenting the quantity, concentration, and container type.[12]
- Always consult local, state, and national regulations, as requirements can be more stringent than federal guidelines.[4]

Key Safety and Regulatory Parameters for Acetone

For quick reference, the following table summarizes essential quantitative data related to acetone safety.

Parameter	Value / Specification	Citation
WHMIS Hazard Class	Flammable Liquid Category 2, Eye Irritant Category 2A	[5]
OSHA PEL (8-hr TWA)	1000 ppm (2400 mg/m ³)	[10]
ACGIH TLV (8-hr TWA)	250 ppm	[10]
ACGIH STEL (15-min)	500 ppm	[10]
Flammable Range in Air	>8% by weight in a closed container	[9]
Recommended PPE	Chemical safety goggles, butyl gloves, lab coat	[8]


Acetone Spill Cleanup Protocol

In the event of a spill, act immediately to contain and clean the area.

- Ensure Ventilation: Maximize ventilation by opening sashes or increasing exhaust fan speed.
[7]
- Remove Ignition Sources: Immediately extinguish any open flames and turn off nearby electrical equipment.[7]
- Contain the Spill: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[7][9][10] Do not use combustible materials like sawdust.[14]
- Collect Absorbent Material: Using non-sparking tools, carefully collect the contaminated absorbent material.[9][10]
- Dispose of Cleanup Waste: Place the collected material into a designated, labeled container for hazardous waste disposal.[8][10]

Acetone Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of acetone waste in a laboratory environment.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Detail Guide on Acetone Disposal | CloudSDS [cloudsds.com]
- 2. ehs.com [ehs.com]
- 3. chemicals.co.uk [chemicals.co.uk]
- 4. laballey.com [laballey.com]
- 5. Acetone Hazards - Safe Handling and Disposal Practices [safetyiq.com]
- 6. collectandrecycle.com [collectandrecycle.com]
- 7. Best Practices for Safe Acetone Handling in Pharma Laboratories [purosolv.com]
- 8. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 9. michigan.gov [michigan.gov]
- 10. airgas.com [airgas.com]
- 11. 3 Ways to Dispose of Acetone - wikiHow [wikihow.com]
- 12. jiffyjunk.com [jiffyjunk.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. sds.chemtel.net [sds.chemtel.net]
- To cite this document: BenchChem. [Acetone proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15575827/docs#acetone-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)